

Chemical and physical properties of Acetylgarginyltryptophyl diphenylglycine.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetylgarginyltryptophyl
diphenylglycine*

Cat. No.: *B612793*

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Acetylgarginyltryptophyl Diphenylglycine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Acetylgarginyltryptophyl diphenylglycine is a synthetic tetrapeptide that has garnered significant attention in the cosmetic and dermatological fields for its potent anti-aging properties. Marketed primarily under the trade name Relistase™, this peptide is designed to combat skin sagging and loss of firmness by targeting key components of the extracellular matrix (ECM). This technical guide provides a comprehensive overview of the chemical and physical properties of **Acetylgarginyltryptophyl diphenylglycine**, its mechanism of action, and available data from efficacy studies. While detailed experimental protocols for this proprietary ingredient are not publicly available, this document synthesizes the existing information to serve as a valuable resource for researchers and professionals in drug and cosmetic development.

Chemical and Physical Properties

Acetylgarginyltryptophyl diphenylglycine is a complex synthetic peptide. While specific quantitative data for the pure compound, such as melting and boiling points, are not readily

available in public literature, likely due to its proprietary nature, key identifying information has been compiled. The commercially available form is typically a solution, for instance, Relistase® is a solution in glycerin.

Table 1: Chemical and Physical Properties of **Acetylarginyltryptophyl Diphenylglycine**

Property	Value	Source(s)
IUPAC Name	(2S)-2-[[[(2S)-2-[[[(2S)-2- [[[(2S)-2-acetamido-5- (diaminomethylideneamino)pe ntanoyl]amino]-3-(1H-indol-3- yl)propanoyl]amino]-2- phenylacetyl]amino]-2- phenylacetic acid	[1]
Molecular Formula	C35H40N8O6	[1]
Molecular Weight	668.7 g/mol	[1]
CAS Number	1334583-93-5	[1]
Synonyms	Relistase, Acetyl Dipeptide-13 Diphenylglycine	[1][2]
Physical State	Solid (pure compound)	[3]
Solubility	Water-soluble	
Natural Origin Content (for Relistase® solution)	99.99% according to ISO 16128	[1]

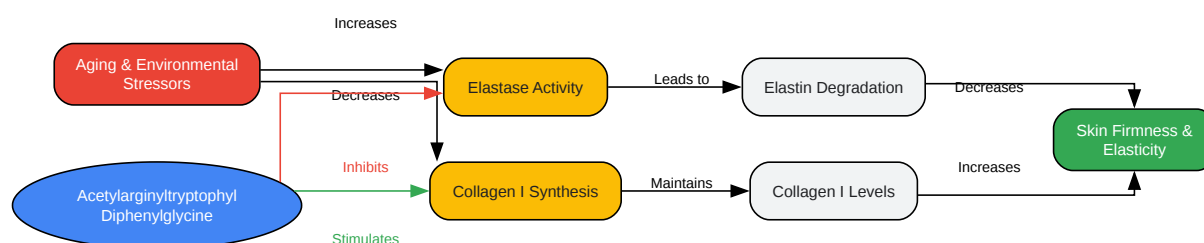
Note: The majority of publicly available safety and technical data sheets indicate "no data available" for properties such as melting point, boiling point, and specific solubility values.

Mechanism of Action and Biological Activity

Acetylarginyltryptophyl diphenylglycine primarily functions by modulating the integrity of the skin's extracellular matrix, which is crucial for maintaining skin firmness and elasticity. Its mechanism of action is twofold:

- **Inhibition of Elastase Activity:** Elastin is a key protein in the ECM responsible for the skin's ability to recoil. The enzyme elastase breaks down elastin, and its activity increases with age and exposure to environmental stressors. **Acetylgarginyltryptophyl diphenylglycine** has been shown to inhibit elastase activity, thereby protecting existing elastin fibers from degradation.[2]
- **Stimulation of Collagen Synthesis:** Collagen provides structural support to the skin. The synthesis of collagen, particularly type I collagen, decreases with age. This peptide has been demonstrated to boost the synthesis of type I collagen, which helps to restore the skin's structural integrity and firmness.[2][4][5]

These dual actions result in improved skin elasticity and a reduction in skin sagging.



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Mechanism of Action of **Acetylgarginyltryptophyl Diphenylglycine**.

Experimental Data and Efficacy

While detailed experimental protocols are proprietary, technical datasheets and cosmetic ingredient databases provide summaries of in-vitro and in-vivo studies demonstrating the efficacy of **Acetylgarginyltryptophyl diphenylglycine**.

In-Vitro Studies

In-vitro studies have confirmed the peptide's dual mechanism of action. Assays have demonstrated its ability to inhibit elastase activity and to stimulate the synthesis of type I collagen in cell cultures.[2]

In-Vivo Studies

Clinical studies on human subjects have provided quantitative evidence of the peptide's effectiveness. One notable study on mature women (average age 49) using a formulation with 4% Relistase® for 8 weeks yielded the following results:

Table 2: Summary of In-Vivo Efficacy Data for 4% Relistase® Solution

Parameter	Result	Duration of Study
Skin Elasticity Improvement	14%	8 weeks
Skin Tightness Increase	15.6%	8 weeks

Source: Manufacturer's in-vivo test data.

Experimental Methodologies (General Overview)

Detailed, step-by-step experimental protocols for the synthesis, purification, and analysis of **Acetylarginyltryptophyl diphenylglycine**, as well as for the specific bioassays, are not publicly available. However, based on standard practices in peptide chemistry and cosmetic science, the following general methodologies are likely employed.

Synthesis and Purification

The synthesis of **Acetylarginyltryptophyl diphenylglycine** is described as a reaction between acetic acid, arginine, phenylglycine, and tryptophan. This suggests a standard peptide synthesis protocol, which could be either solid-phase or solution-phase synthesis.



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General Workflow for Peptide Synthesis and Purification.

Following synthesis, the crude peptide would undergo purification, typically using High-Performance Liquid Chromatography (HPLC). The identity and purity of the final product are

then confirmed using analytical techniques such as HPLC and Mass Spectrometry (MS). A patent document mentions HPLC analysis in acetonitrile gradients and confirmation of peptide identity by Electrospray Mass Spectrometry (ES-MS), with a reported purity of over 85%.

Elastase Inhibition Assay

The ability of the peptide to inhibit elastase activity is likely determined using a colorimetric or fluorometric assay. In a typical protocol, a known amount of elastase is incubated with a substrate that releases a colored or fluorescent product upon cleavage. The assay is run in the presence and absence of **Acetylarginyltryptophyl diphenylglycine**, and the reduction in signal in the presence of the peptide indicates its inhibitory activity.

Collagen Synthesis Assay

The stimulation of collagen synthesis is commonly measured in cultured human dermal fibroblasts. Cells are treated with the peptide for a specific period. The amount of newly synthesized collagen can be quantified using various methods, such as:

- **ELISA (Enzyme-Linked Immunosorbent Assay):** This method uses antibodies specific to type I collagen to quantify its concentration in the cell culture supernatant.
- **Western Blotting:** This technique can be used to detect and quantify collagen protein levels within the cells.
- **Quantitative PCR (qPCR):** This method measures the expression of the gene encoding for type I collagen (COL1A1) to assess the peptide's effect at the transcriptional level.

Conclusion

Acetylarginyltryptophyl diphenylglycine is a well-documented cosmetic peptide with a clear mechanism of action targeting the key drivers of skin aging: elastin degradation and reduced collagen synthesis. While the proprietary nature of this ingredient limits the public availability of detailed chemical data and experimental protocols, the existing information from technical datasheets and scientific literature provides a strong foundation for its application in the development of anti-aging skincare products. Further independent research would be beneficial to fully elucidate its properties and to explore its potential in other therapeutic areas.

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